

Cyclopropane-Containing Amino Acids: Structural Mechanics, Synthesis, and Medicinal Utility

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Compound of Interest

Compound Name: *Methyl (2S)-2-amino-2-cyclopropylacetate*

CAS No.: 693213-58-0

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Executive Summary

Cyclopropane-containing amino acids (ACC/CPA) represent a cornerstone in modern peptidomimetic drug design. By incorporating the smallest cycloalkane into the peptide backbone, researchers can impose rigid conformational constraints that lock bioactive geometries, enhance metabolic stability against proteolysis, and modulate electronic properties via the unique orbital character of the cyclopropane ring. This guide dissects the structural mechanics of ACCs, details the gold-standard asymmetric synthesis via Ni(II) Schiff base complexes, and analyzes their critical role in blockbuster therapeutics like HCV protease inhibitors.

Structural & Electronic Mechanics

The utility of ACCs extends beyond simple steric bulk; it is rooted in the unique hybridization and strain energy of the cyclopropane ring.

The Cyclopropyl Constraint

Unlike flexible alkyl chains, the cyclopropane ring possesses significant ring strain (~27.5 kcal/mol) and unique bonding character (Walsh orbitals). The carbon atoms in the ring exhibit hybridization approaching

(approx. 32% s-character), rather than the standard of aliphatic chains.

- **-Space Restriction:** The rigid ring locks the side-chain torsion angles (), reducing the entropic penalty upon binding to a receptor.
- **Backbone Rigidity:** When incorporated into a peptide, the -carbon is part of the ring. This severely restricts the (N-) and (-CO) torsion angles, often forcing the peptide into specific secondary structures such as -turns or -helices.

Electronic Modulation (pKa Shifts)

The increased s-character of the cyclopropane ring carbons exerts an electron-withdrawing inductive effect on substituents.

- **Acidity:** The carboxylic acid of ACC is generally more acidic (lower pKa) than that of alanine or glycine.
- **Basicity:** The amine is less basic (lower pKa of the conjugate acid) due to the electron-withdrawing nature of the ring.

Table 1: Comparative Physicochemical Properties

Property	Glycine (Gly)	Alanine (Ala)	ACC (Parent)	Mechanistic Driver
Side Chain	-H	-	- - (cyclic)	Steric Bulk / Constraint
Hybridization			(Walsh)	Orbital overlap
Conformational Freedom	High	Moderate	Restricted	Cyclopropylic Strain
Proteolytic Stability	Low	Low	High	Steric shielding of amide bond

Synthetic Methodologies

Synthesizing ACCs, particularly with stereocontrol, is non-trivial due to the high strain energy of the ring. Three primary strategies dominate the field.

Strategic Overview

- 1,2-Dialkylation: The "classic" route involving the double alkylation of glycine equivalents (e.g., malonates or Schiff bases) with 1,2-dibromoethane.
- Cyclopropanation: Addition of carbenoids (Simmons-Smith or diazo compounds) to dehydroamino acids.
- Kulinkovich-de Meijere: Transformation of amides into cyclopropylamines using Grignard reagents and Ti(IV) catalysts.

The Gold Standard: Ni(II) Schiff Base Complexes

For asymmetric synthesis, the methodology developed by Belokon and colleagues using chiral Ni(II) Schiff base complexes is the industry standard. It offers thermodynamic control, high diastereoselectivity, and recyclability of the chiral auxiliary.

Mechanism: The Ni(II) ion templates the reaction, holding the glycine equivalent and the chiral auxiliary (e.g., (S)-BPB) in a rigid planar geometry. The chiral ligand shields one face of the

enolate, forcing the electrophile to attack from the opposite side.



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Figure 1: Workflow for the Asymmetric Synthesis of ACC via Ni(II) Schiff Base Complexes.

Medicinal Chemistry Applications

The incorporation of ACCs is a proven strategy to improve the "drug-likeness" of peptide leads.

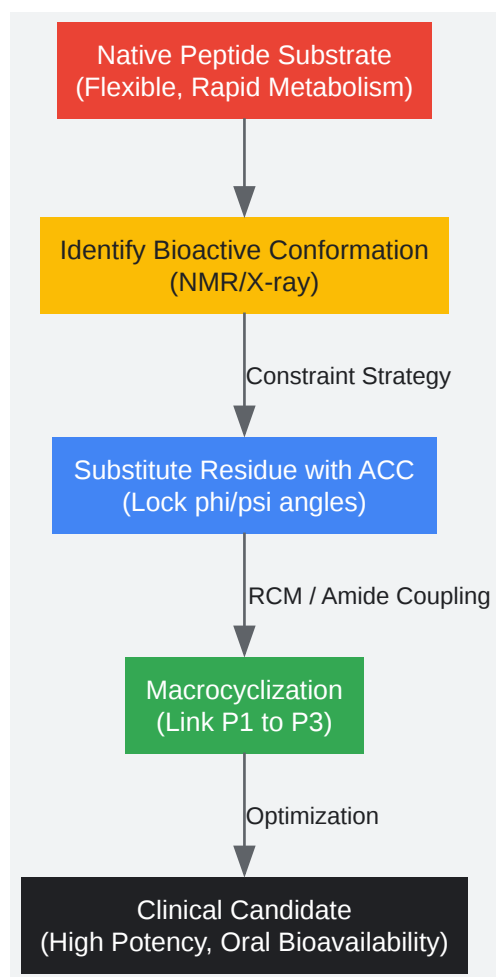
HCV Protease Inhibitors (The Vinyl-ACC Moiety)

The most commercially significant application of ACCs is in the treatment of Hepatitis C Virus (HCV). Drugs like Simeprevir, Grazoprevir, and Paritaprevir contain a specific vinyl-substituted ACC moiety at the P1 position.

- **Role:** The vinyl-ACC group fits into the S1 specificity pocket of the NS3/4A protease.
- **Causality:** The cyclopropane ring rigidly orients the vinyl group for optimal hydrophobic interaction while positioning the C-terminal carboxylic acid (or sulfonamide bioisostere) to interact with the catalytic triad, inhibiting the enzyme.

Design Logic: From Peptide to Macrocycle

Medicinal chemists often start with a linear peptide substrate and systematically rigidify it.



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Figure 2: Rational design pathway transforming a native peptide into a macrocyclic drug using ACC constraints.

Experimental Protocols

Protocol: Synthesis of 1-Aminocyclopropanecarboxylic Acid (ACC) via Ni(II) Complex

Based on the methodology of Belokon et al.

Objective: Synthesis of the achiral parent ACC using a glycine-Ni(II) template. (Note: For chiral derivatives, use the specific chiral auxiliary BPB).

Reagents:

- Glycine-Ni(II)-BPB Complex (or equivalent Schiff base)
- 1,2-Dibromoethane
- Sodium Hydroxide (NaOH)
- Tetrabutylammonium bromide (TBAB) - Phase Transfer Catalyst
- Solvents: Dichloromethane (DCM), Methanol (MeOH), HCl.

Step-by-Step Methodology:

- Alkylation:
 - Dissolve the Glycine-Ni(II) complex (1.0 eq) in DCM.
 - Add 1,2-dibromoethane (5.0 eq) and TBAB (0.1 eq).
 - Add 50% aqueous NaOH (excess) vigorously.
 - Mechanistic Insight: The high concentration of base deprotonates the -proton of the glycine complex (made acidic by the Ni(II) center). The enolate attacks the dibromide. The second alkylation (cyclization) occurs intramolecularly, favored by the Thorpe-Ingold effect of the complex.
 - Stir at room temperature until TLC indicates consumption of the starting complex (typically 2-4 hours).
- Workup:
 - Separate the organic layer, wash with water, dry over CaH_2 , and concentrate to yield the crude Cyclopropane-Ni(II) complex.
- Hydrolysis (Decomplexation):
 - Dissolve the crude complex in MeOH.

- Add 2N HCl (excess) and heat to reflux for 30 minutes.
- Observation: The solution will change color (typically from red to green/blue) as the complex dissociates.
- Purification:
 - Neutralize the solution with .
 - The chiral ligand (BPB) will precipitate; filter it off for recycling.
 - Pass the filtrate through an ion-exchange resin (Dowex 50W) to isolate the free amino acid.
 - Recrystallize from water/ethanol to obtain pure ACC.

Validation Criteria:

- ^1H NMR (): Look for the characteristic high-field multiplets of the cyclopropane ring protons (typically 1.0–1.6 ppm).
- Melting Point: ACC decomposes $>200^\circ\text{C}$.

References

- Synthesis of 1-Aminocyclopropanecarboxylic Acids. Chemical Reviews. A comprehensive review of synthetic strategies including dialkylation and cyclopropanation.[\[1\]](#)
- Asymmetric Synthesis of Tailor-Made Amino Acids Using Chiral Ni(II) Complexes. MDPI Molecules. Details the Belokon Ni(II) methodology for asymmetric synthesis.
- Macrocyclic Inhibitors of HCV NS3-4A Protease: Design and Structure Activity Relationship. Current Topics in Medicinal Chemistry. Discusses the role of vinyl-ACC in drugs like Simeprevir.

- 1-Aminocyclopropane-1-carboxylic acid (ACC).Wikipedia/Chemical Data. General physicochemical properties and biological context.[2][3][4][5][6] [7]
- Highly Conformationally Restricted Cyclopropane Tethers.Chemistry - A European Journal. Analysis of cell permeability and conformational locking in cyclic peptides.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. reddit.com](https://www.reddit.com) [[reddit.com](https://www.reddit.com)]
- [3. 1-Aminocyclopropane-1-carboxylic Acid](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [4. quora.com](https://www.quora.com) [[quora.com](https://www.quora.com)]
- [5. The Amino Acids](https://chemed.chem.purdue.edu) [chemed.chem.purdue.edu]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. 1-Aminocyclopropane-1-carboxylic acid - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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